

# Safe Disposal of Indomethacin: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Indomethacin-nhs*

Cat. No.: *B025265*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of unused or expired Indomethacin is a critical component of laboratory safety and environmental responsibility. Adherence to NHS guidelines ensures that this non-steroidal anti-inflammatory drug (NSAID) is managed in a way that prevents potential harm to human health and the environment.

## Core Principles of Pharmaceutical Waste Management

The primary recommendation for the disposal of unwanted medicines is to return them to a pharmacy.<sup>[1][2][3][4]</sup> This ensures that the pharmaceuticals are disposed of safely and in accordance with UK legislation.<sup>[1]</sup> Under no circumstances should Indomethacin be flushed down the toilet or discarded in general waste bins, as this can lead to environmental contamination.<sup>[3][4]</sup>

Laboratory professionals handling Indomethacin waste should consult the material safety data sheet (MSDS) for specific chemical handling and disposal information, which may include incineration in a properly equipped facility.<sup>[5]</sup> However, for unused or expired medicinal products, the primary route of disposal should be through the pharmaceutical waste stream managed by the NHS.

## Disposal Procedures for Indomethacin

The following steps outline the recommended procedure for the disposal of Indomethacin from a laboratory or research setting, in line with NHS guidance on pharmaceutical waste.

- Segregation: Pharmaceutical waste must be segregated from other waste streams.[6] It is crucial to separate hazardous and non-hazardous waste where possible.[6] While there is generally no requirement to segregate different formulations like tablets and liquids, some waste contractors may have specific requirements for aerosols.[6]
- Packaging:
  - Primary Containers: Do not remove tablets or capsules from their blister packs.[7] Similarly, liquids should remain in their original bottles with the lids securely fastened.[7][8]
  - Outer Packaging: Cardboard boxes and patient information leaflets can be removed and recycled, provided any patient-sensitive information is removed or blacked out.[7][9][10]
- Waste Containers:
  - Use a dedicated, UN-approved, leak-proof pharmaceutical waste container.[6]
  - The container should be clearly labelled as "Pharmaceutical Waste for incineration" and include the relevant European Waste Catalogue (EWC) codes.[6][10]
  - For non-hazardous pharmaceutical waste, a blue-lidded container is typically used.[10] If there is any uncertainty, or if the waste is mixed with hazardous pharmaceuticals, a purple-lidded container for hazardous waste should be used.[7][10]
- Collection and Disposal:
  - Engage a licensed clinical waste contractor for the collection and disposal of the pharmaceutical waste containers.[1][9] Community pharmacies have arrangements with waste contractors for the regular collection of unwanted medicines.[9] Research institutions should have similar contracts in place.
  - All pharmaceutical waste is ultimately destined for incineration to ensure its complete destruction.[6]

## Quantitative Data on Pharmaceutical Waste Containers

Waste Type	Container Lid Colour	Required Labeling	European Waste Catalogue (EWC) Code
Non-Hazardous Pharmaceutical Waste	Blue	Pharmaceutical Non-Hazardous Waste for incineration. Non-Cytotoxic and Non-Cytostatic. Mixed Form.	18 01 09
Hazardous (Cytotoxic and Cytostatic) Pharmaceutical Waste	Purple	Pharmaceutical Hazardous Waste for incineration. Cytotoxic and Cytostatic. Mixed Form.	18 01 08*

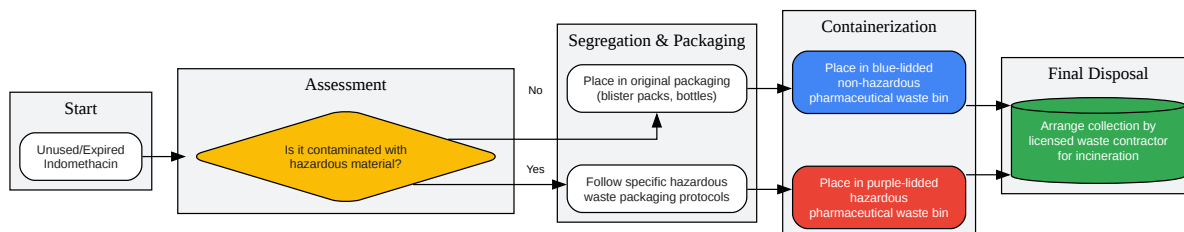
Source: NHS Specialist Pharmacy Service[[10](#)]

## Experimental Protocols

While this document focuses on disposal, any experimental protocols involving Indomethacin should include a dedicated section on waste management, referencing these disposal procedures. This ensures that all personnel are aware of the correct protocols from the outset of any research project.

## Indomethacin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Indomethacin in a laboratory setting.



[Click to download full resolution via product page](#)

### Indomethacin Disposal Workflow Diagram

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ams-group.co.uk](http://ams-group.co.uk) [[ams-group.co.uk](http://ams-group.co.uk)]
- 2. [recyclenow.com](http://recyclenow.com) [[recyclenow.com](http://recyclenow.com)]
- 3. [chemist-4-u.com](http://chemist-4-u.com) [[chemist-4-u.com](http://chemist-4-u.com)]
- 4. How pharmacies can help - NHS [[nhs.uk](http://nhs.uk)]
- 5. [cleanchemlab.com](http://cleanchemlab.com) [[cleanchemlab.com](http://cleanchemlab.com)]
- 6. Managing pharmaceutical waste – NHS SPS - Specialist Pharmacy Service – The first stop for professional medicines advice [[sps.nhs.uk](http://sps.nhs.uk)]
- 7. [nhsdorset.nhs.uk](http://nhsdorset.nhs.uk) [[nhsdorset.nhs.uk](http://nhsdorset.nhs.uk)]
- 8. [nhsdorset.nhs.uk](http://nhsdorset.nhs.uk) [[nhsdorset.nhs.uk](http://nhsdorset.nhs.uk)]
- 9. [cpe.org.uk](http://cpe.org.uk) [[cpe.org.uk](http://cpe.org.uk)]

- 10. Identifying types of pharmaceutical waste and disposal containers – NHS SPS - Specialist Pharmacy Service – The first stop for professional medicines advice [sps.nhs.uk]
- To cite this document: BenchChem. [Safe Disposal of Indomethacin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025265#indomethacin-nhs-proper-disposal-procedures]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)